

Application of Dimethenamid in Pre-emergence Weed Control Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dimethenamid*

Cat. No.: *B1670659*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Dimethenamid**, a selective chloroacetamide herbicide, in pre-emergence weed control research. The information is intended to guide the design and execution of laboratory and field experiments to evaluate its efficacy and crop safety.

Dimethenamid and its more active isomer, **Dimethenamid-P**, are classified as Group 15 herbicides.[1][2] Their primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis in susceptible plants.[1][3] This disruption of lipid synthesis ultimately inhibits cell division and elongation in emerging shoots, preventing weed seedlings from growing to the soil surface.[4] It is effective for the pre-emergence control of many annual grasses, sedges, and some broadleaf weeds in a variety of crops, including corn, soybeans, peanuts, and dry beans.

Data Presentation

Table 1: Efficacy of Pre-emergence Application of Dimethenamid-P on Weed Control in Corn and Soybean

Weed Species	Crop	Dimethenamid -P Rate (g a.i./ha)	Weed Control (%)	Study Reference
Redroot Pigweed	Corn	544	90-99	
Common Lambsquarters	Corn	544	Poor to Fair	
Common Ragweed	Corn	544	56	
Green Foxtail	Corn	544	91-96	
Redroot Pigweed	Soybean	544	90-99	
Common Lambsquarters	Soybean	544	Poor to Fair	
Common Ragweed	Soybean	544	13	
Green Foxtail	Soybean	544	Better than pethoxamid	

Table 2: Efficacy of Dimethenamid-P in Combination with Other Herbicides in Maize

Herbicide Combination	Application Rate (g a.i./ha)	Target Weeds	Weed Control Efficiency (%)	Study Reference
Dimethenamid-P + Pendimethalin (Pre)	850 + 1000	General Weeds	91-100	
Dimethenamid-P + Pendimethalin (Pre)	637.5 + 750 (75% rate)	General Weeds	High	
Dimethenamid-P + Pendimethalin (Pre)	452 + 500 (50% rate)	General Weeds	High	
Dimethenamid-P (post-emergence directed)	670	Echinochloa colona, Cyperus rotundus, Commelina benghalensis	82.54-93.09	
Saflufenacil + Dimethenamid-P (Pre)	835	Grasses, Broad-leaved weeds, Sedges	85.2-87.6, 68.8-70.2, 72.0-72.9	

Table 3: Crop Tolerance to Over-the-Top Applications of Dimethenamid-P (Tower EC)

Crop Tolerance Category	Application Rate (lb ai/A)	Number of Species/Genera	Study Reference
No or minimal transient injury	0.97, 1.94, 3.88	74	
No phytotoxicity at 1X, injury at 2X and/or 4X	0.97 (1X)	30	
Significant phytotoxicity at 1X	0.97	15	

Experimental Protocols

Protocol 1: Field Efficacy and Crop Tolerance of Pre-emergence Dimethenamid Application

This protocol outlines a typical field trial to evaluate the efficacy of **Dimethenamid** for pre-emergence weed control and to assess crop tolerance.

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Suggested plot sizes range from 10 to 30 m².
- Treatments:
 - Untreated (weedy) control.
 - Weed-free control (maintained by hand weeding).
 - **Dimethenamid-P** at various rates (e.g., 544 g a.i./ha, 670 g a.i./ha).
 - Tank mixtures of **Dimethenamid-P** with other pre-emergence herbicides.
 - A standard commercial herbicide treatment for comparison.

2. Site Preparation and Planting:

- Select a field with a known history of target weed infestation.
- Perform conventional tillage and seedbed preparation appropriate for the selected crop.
- Plant the crop at the recommended seeding rate and depth.

3. Herbicide Application:

- Timing: Apply herbicides pre-emergence, within 48 hours of planting, before crop or weed emergence.

- **Equipment:** Use a calibrated research plot sprayer with flat-fan nozzles.
- **Spray Volume:** Apply in a water volume of 200 to 300 L/ha.
- **Pressure:** Maintain a constant pressure between 200 and 300 kPa.
- **Environmental Conditions:** Record weather conditions (temperature, humidity, wind speed) at the time of application. Avoid application when rainfall is forecast within 48 hours to reduce runoff.

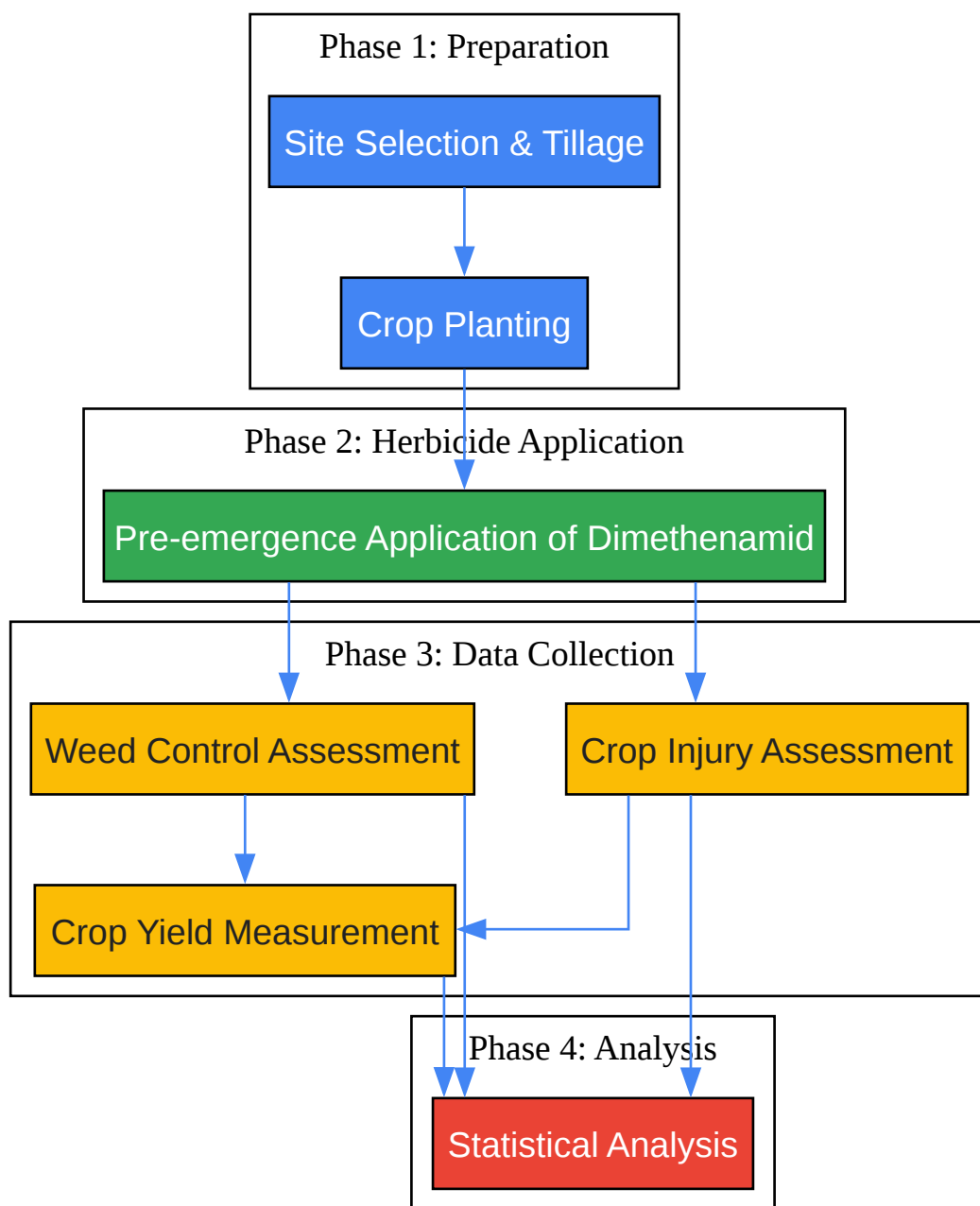
4. Data Collection:

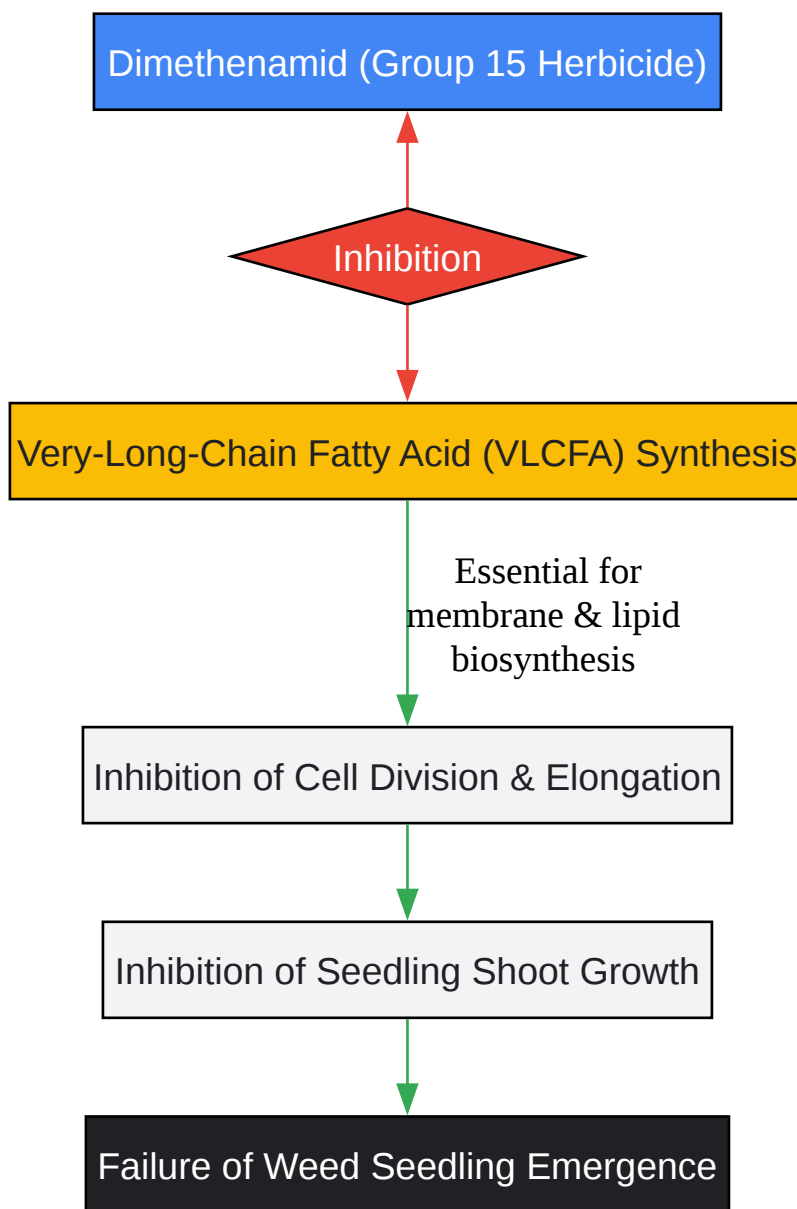
- **Weed Control:**
 - Visually assess weed control at regular intervals (e.g., 2, 4, 8, and 12 weeks after application) on a scale of 0% (no control) to 100% (complete control).
 - Conduct weed density counts (plants/m²) and collect above-ground weed biomass (g/m²) from a designated quadrat within each plot.
- **Crop Injury:**
 - Visually assess crop injury at 1, 2, 4, 8, and 12 weeks after application using a scale of 0 (no injury) to 10 (complete kill) or 0% to 100%. Symptoms may include stunting, chlorosis, or reduced stand.
- **Crop Yield:**
 - Harvest the crop from the center rows of each plot to determine grain yield, adjusted to a standard moisture content.

5. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Fisher's Protected LSD or Tukey's HSD at $p \leq 0.05$) to compare treatment means.

Mandatory Visualizations





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References

- 1. Dimethenamid - Wikipedia [en.wikipedia.org]

- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [chemicalwarehouse.com](https://www.chemicalwarehouse.com) [[chemicalwarehouse.com](https://www.chemicalwarehouse.com)]
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